

### **HP210** mechanism of action

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Compound of Interest		
Compound Name:	HP210	
Cat. No.:	B10857001	Get Quote

## References

- 1. Structure-activity relationship of HP (2-20) analog peptide: enhanced antimicrobial activity by N-terminal random coil region deletion PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Mechanism of action of 4-hydroxyphenylpyruvate dioxygenase inhibitor herbicide on homoterm animals and humans [jpccr.eu]
- 3. Mechanism of action of tetra-mu-carboxylatodirhodium(II) in L1210 tumor suspension culture PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ClinicalTrials.gov [clinicaltrials.gov]
- 5. ClinicalTrials.gov [clinicaltrials.gov]
- 6. ClinicalTrials.gov [clinicaltrials.gov]
- 7. ClinicalTrials.gov [clinicaltrials.gov]
- 8. ClinicalTrials.gov [clinicaltrials.gov]
- 9. ClinicalTrials.gov [clinicaltrials.gov]
- 10. meddatax.com [meddatax.com]
- 11. Signaling Pathways and Gene Regulatory Networks in Cardiomyocyte Differentiation -PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. MAPK signaling pathways are needed for survival of H9c2 cardiac myoblasts under extracellular alkalosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Signaling Pathways Governing Cardiomyocyte Differentiation [mdpi.com]



- 14. Plant competition cues activate a singlet oxygen signaling pathway in Arabidopsis thaliana PMC [pmc.ncbi.nlm.nih.gov]
- 15. Clinicopathological signature of p21-activated kinase 1 in prostate cancer and its regulation of proliferation and autophagy via the mTOR signaling pathway PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. medindia.net [medindia.net]
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